

# Discovery and history of Pigment Blue 14

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## Compound of Interest

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An In-depth Technical Guide to **Pigment Blue 14**: Discovery, History, and Synthesis

This technical guide provides a comprehensive overview of **Pigment Blue 14** (CI 42600:1), a synthetic organic pigment belonging to the triarylmethane class. The guide is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on the pigment's history, quantitative properties, and synthesis.

## Introduction and Clarification

**Pigment Blue 14** is a reddish-blue pigment identified by CAS number 1325-88-8 and Colour Index number 42600:1.<sup>[1][2]</sup> It is crucial to distinguish **Pigment Blue 14** from the more commonly known and structurally distinct Pigment Blue 15 (CI 74160), which is a copper phthalocyanine pigment. Much of the well-documented history of serendipitous discovery in blue pigments pertains to copper phthalocyanine, not the triarylmethane-based **Pigment Blue 14**. This guide will focus on **Pigment Blue 14**, with a comparative section on Pigment Blue 15 to provide a broader context for researchers.

## Discovery and History

Detailed historical records outlining the specific discovery of **Pigment Blue 14** are not extensively available in the public domain. However, its classification as a triarylmethane dye places its development within the broader history of synthetic dye chemistry that began in the mid-19th century. Triarylmethane dyes were among the first synthetic colorants to be produced industrially, revolutionizing the textile and printing industries with their brilliant hues.

The general history of blue pigments is rich with accidental discoveries and scientific advancements. Ancient civilizations utilized natural minerals like lapis lazuli to create ultramarine blue.<sup>[3][4]</sup> The first synthetic blue pigment, Egyptian Blue, was developed around 2,200 B.C.<sup>[5][6]</sup> A significant breakthrough in synthetic blue pigments occurred in 1709 with the accidental discovery of Prussian Blue.<sup>[5][7]</sup> Later, in the 20th century, the serendipitous discovery of phthalocyanine blue at Scottish Dyes (later part of ICI) marked another pivotal moment in pigment history. While the specific narrative of **Pigment Blue 14**'s discovery is not as well-documented, its synthesis routes are based on established principles of organic chemistry developed during the expansion of the synthetic dye industry.

## Quantitative Data

The following tables summarize the available quantitative data for **Pigment Blue 14**.

Table 1: Identification and Chemical Properties

Property	Value
Chemical Name	N-[4-[Bis[4-(diethylamino)phenyl]methylene]-2,5-cyclohexadien-1-ylidene]-N-ethylethanaminium molybdatetungstatephosphate
C.I. Name	Pigment Blue 14
C.I. Number	42600:1 <sup>[1]</sup>
CAS Number	1325-88-8 <sup>[1]</sup>
Molecular Formula	C <sub>31</sub> H <sub>43</sub> N <sub>3</sub> <sup>[8]</sup>
Molecular Weight	457.69 g/mol <sup>[8]</sup>
Chemical Class	Triarylmethane <sup>[1]</sup>
Appearance	Blue Powder <sup>[1]</sup>

Table 2: Physical and Fastness Properties

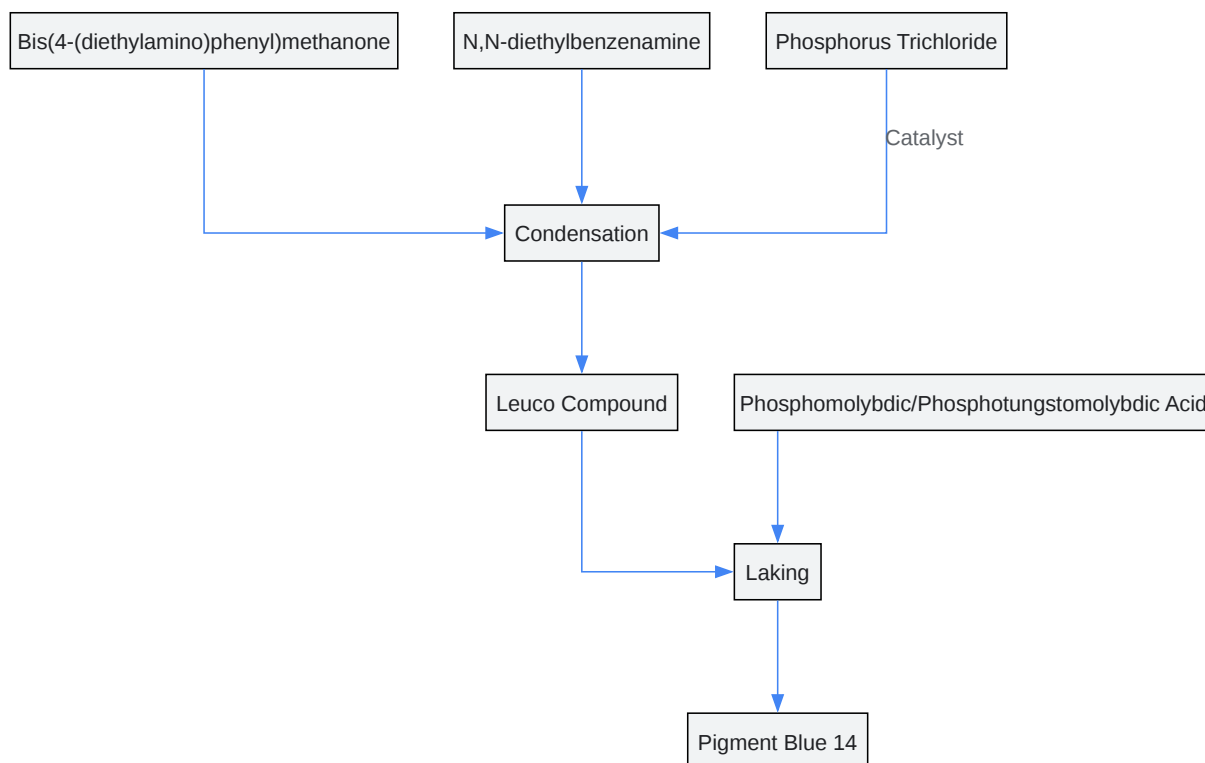
Property	Value
Density	1.7 g/cm <sup>3</sup> <a href="#">[1]</a>
Oil Absorption	40-50 ml/100g <a href="#">[1]</a>
pH Value	6.5 - 7.5 <a href="#">[1]</a>
Heat Stability	140 °C <a href="#">[1]</a>
Light Fastness	3-4 (on a scale of 1 to 8) <a href="#">[1]</a>
Water Resistance	5 (on a scale of 1 to 5) <a href="#">[1]</a>
Acid Resistance	3 (on a scale of 1 to 5) <a href="#">[1]</a>
Alkali Resistance	4-5 (on a scale of 1 to 5) <a href="#">[1]</a>

## Synthesis of Pigment Blue 14

**Pigment Blue 14** is synthesized through the condensation of aromatic precursors followed by an oxidation or laking step. Below are the described manufacturing routes.

### Synthesis Route 1

This method involves the condensation of Bis(4-(diethylamino)phenyl)methanone with N,N-diethylbenzenamine in the presence of phosphorus trichloride. The resulting leuco form is then converted to the final pigment by forming a complex salt (laking) with phosphomolybdic or phosphotungstomolybdic acid.[\[8\]](#)

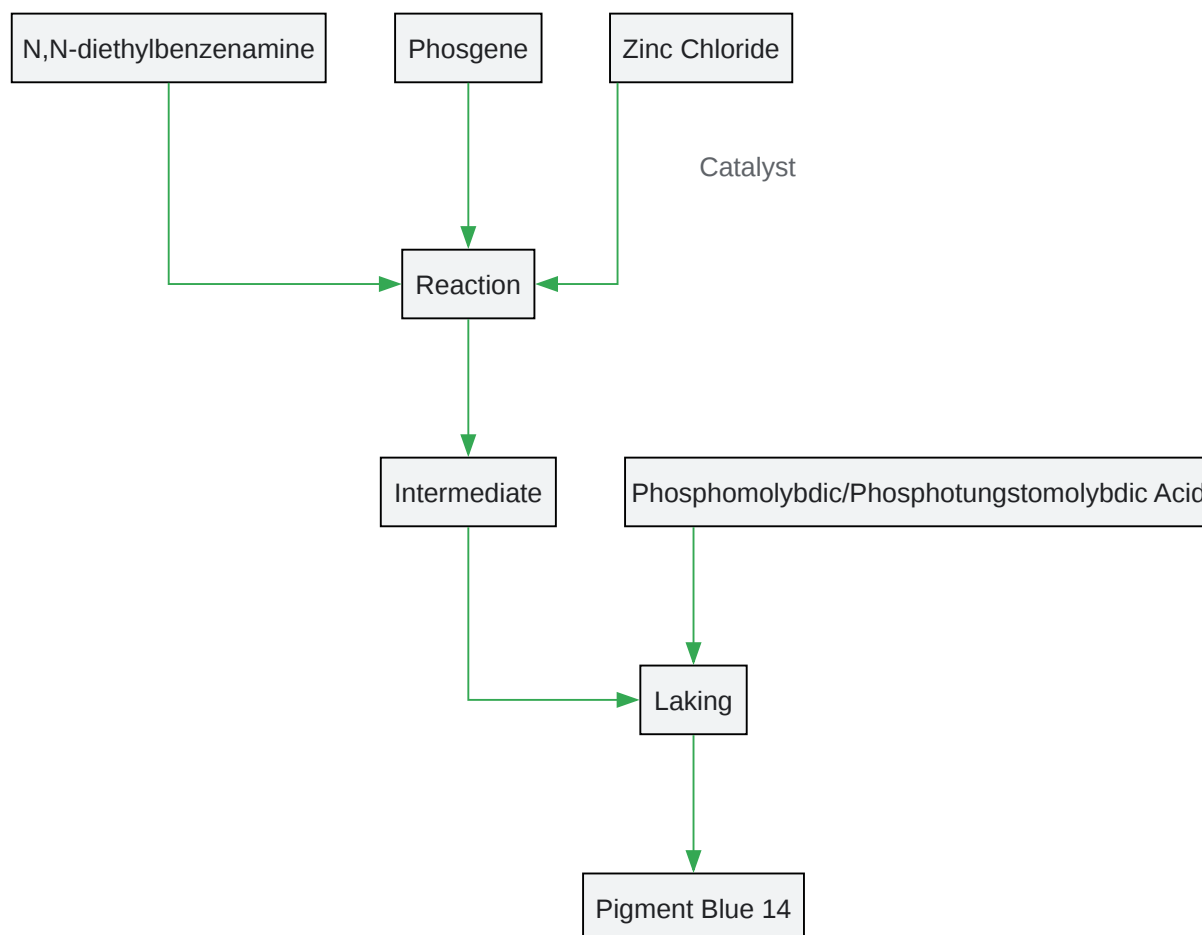


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#### Synthesis Route 1 for **Pigment Blue 14**

## Synthesis Route 2

In this route, N,N-diethylbenzenamine is reacted with phosgene in the presence of zinc chloride. The intermediate is then converted to **Pigment Blue 14** through a laking process.[8]

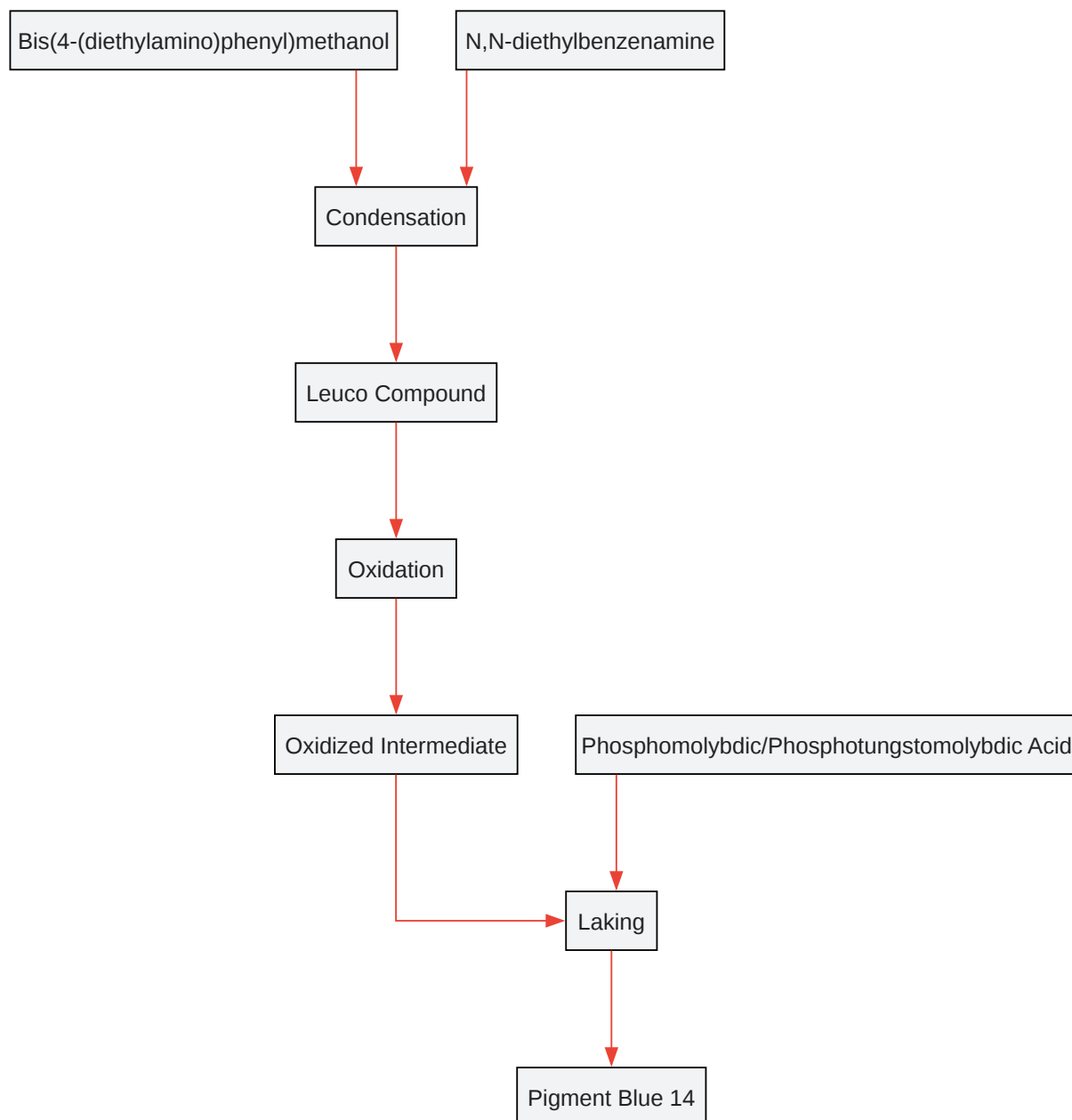


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#### Synthesis Route 2 for **Pigment Blue 14**

### Synthesis Route 3

This method utilizes the condensation of Bis(4-(diethylamino)phenyl)methanol with N,N-diethylbenzenamine, followed by oxidation and subsequent laking to yield the final pigment.[8]



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### Synthesis Route 3 for **Pigment Blue 14**

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Pigment Blue 14** are not readily available. However, a general procedure for the synthesis of triarylmethane dyes via electrophilic aromatic substitution is provided below. This can be adapted for the synthesis of **Pigment Blue 14** based on the reactants described in the synthesis routes.

### General Protocol for Triarylmethane Dye Synthesis (Leuco Form)

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the substituted benzaldehyde or benzophenone derivative (1 equivalent) and the N,N-dialkylaniline (2-3 equivalents).
- **Solvent and Catalyst:** Add a suitable solvent such as ethanol or a polar aprotic solvent. Slowly add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid) or a Lewis acid (e.g., zinc chloride).
- **Reaction:** Heat the reaction mixture to reflux for a period of 2 to 6 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- **Workup:** After cooling to room temperature, pour the reaction mixture into a beaker containing a solution of sodium hydroxide to neutralize the acid and precipitate the leuco form of the dye.
- **Isolation and Purification:** The precipitate is collected by vacuum filtration, washed with deionized water until the filtrate is neutral, and then dried. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.

### General Protocol for Oxidation and Laking

- **Oxidation (if necessary):** The leuco dye is dissolved in an appropriate solvent, and an oxidizing agent (e.g., lead dioxide, manganese dioxide, or air) is introduced to form the colored dye.
- **Laking:** The oxidized dye solution is then treated with a solution of a complex acid, such as phosphomolybdic acid or phosphotungstomolybdic acid, to precipitate the insoluble pigment.

- Isolation: The resulting pigment is collected by filtration, washed thoroughly with water, and dried.

## Comparative Overview: Pigment Blue 15 (Copper Phthalocyanine)

For clarity and to provide a valuable comparison for researchers, this section briefly covers the discovery and synthesis of the more common Pigment Blue 15.

### Discovery and History of Pigment Blue 15

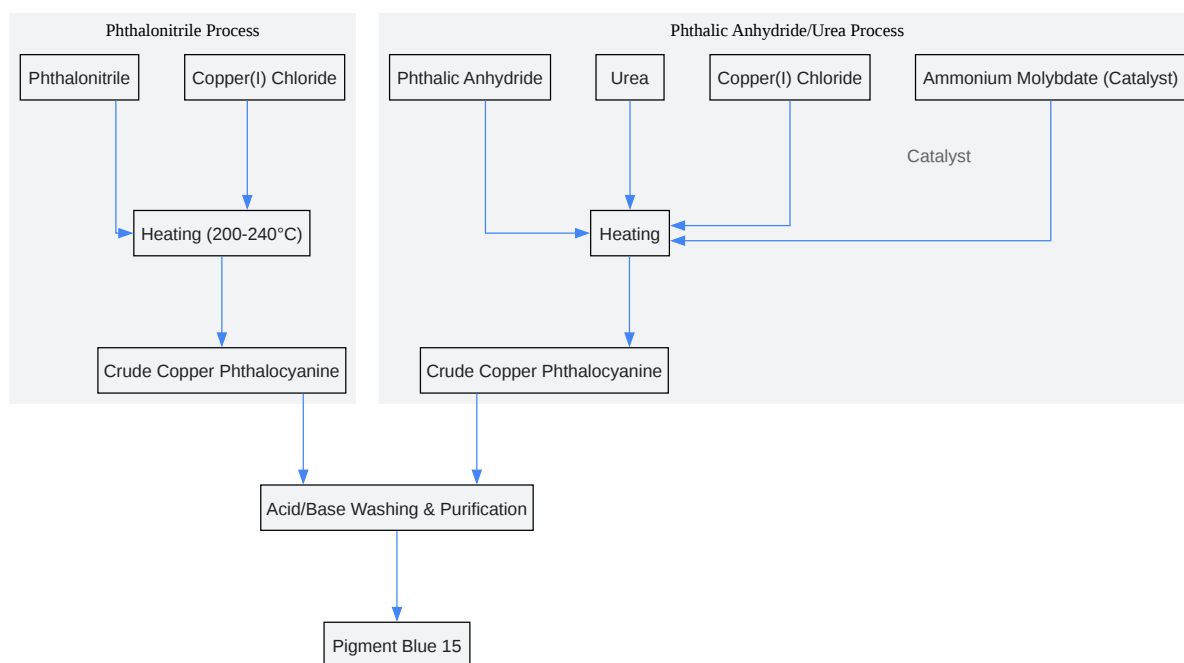
The discovery of copper phthalocyanine was a series of serendipitous events. In 1927, Swiss researchers Henri de Diesbach and Edmond von der Weid observed the formation of a stable, intensely blue substance during the reaction of o-dibromobenzene and cuprous cyanide.

Around the same time, at Scottish Dyes Ltd., a blue impurity was noted in a reactor used for synthesizing phthalimide. This impurity was later identified as iron phthalocyanine. These accidental discoveries led to the systematic investigation and characterization of the phthalocyanine structure by Sir Patrick Linstead in the 1930s. Commercial production of copper phthalocyanine (Pigment Blue 15) began in the mid-1930s.

### Synthesis of Pigment Blue 15

Copper phthalocyanine is typically synthesized by two main industrial routes: the phthalonitrile process and the phthalic anhydride/urea process.





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## Industrial Synthesis Routes for Pigment Blue 15

## Conclusion

**Pigment Blue 14** is a triarylmethane-based colorant with a distinct chemical identity from the more prevalent phthalocyanine blues. While specific historical details of its discovery are sparse, its synthesis follows established principles of electrophilic aromatic substitution common to triarylmethane dyes. This guide has provided a summary of its known properties and manufacturing routes, offering a valuable resource for the scientific community. The inclusion of a comparative overview of Pigment Blue 15 serves to clarify potential ambiguities and highlight the diversity within the class of blue organic pigments. Further research into the historical archives of dye manufacturers may yet uncover a more detailed narrative of **Pigment Blue 14**'s origins.

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